

RNA Integrity Support Center: Phenol-Chloroform Extraction Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Phenol
CAS No.: 73607-76-8
Cat. No.: B10761249

[Get Quote](#)

Status: Operational Technique: Acid Guanidinium Thiocyanate-**Phenol**-Chloroform Extraction (AGPC) Lead Scientist: Senior Application Specialist

Executive Summary: The Biochemistry of Integrity

Preventing RNA degradation is not about luck; it is about controlling the kinetics of RNase inactivation. The "Trizol" or **phenol**-chloroform method relies on a specific chemical environment to separate RNA from DNA and proteins.[1][2]

The Core Mechanism: The extraction buffer contains Guanidinium Thiocyanate (GTC) and **Phenol**. [3][4] GTC is a chaotropic salt that disrupts hydrogen bonding, effectively denaturing proteins (including RNases) instantly upon contact. However, this only works if the tissue is homogenized faster than the RNases can act.

Phase Separation Logic (The "Why")

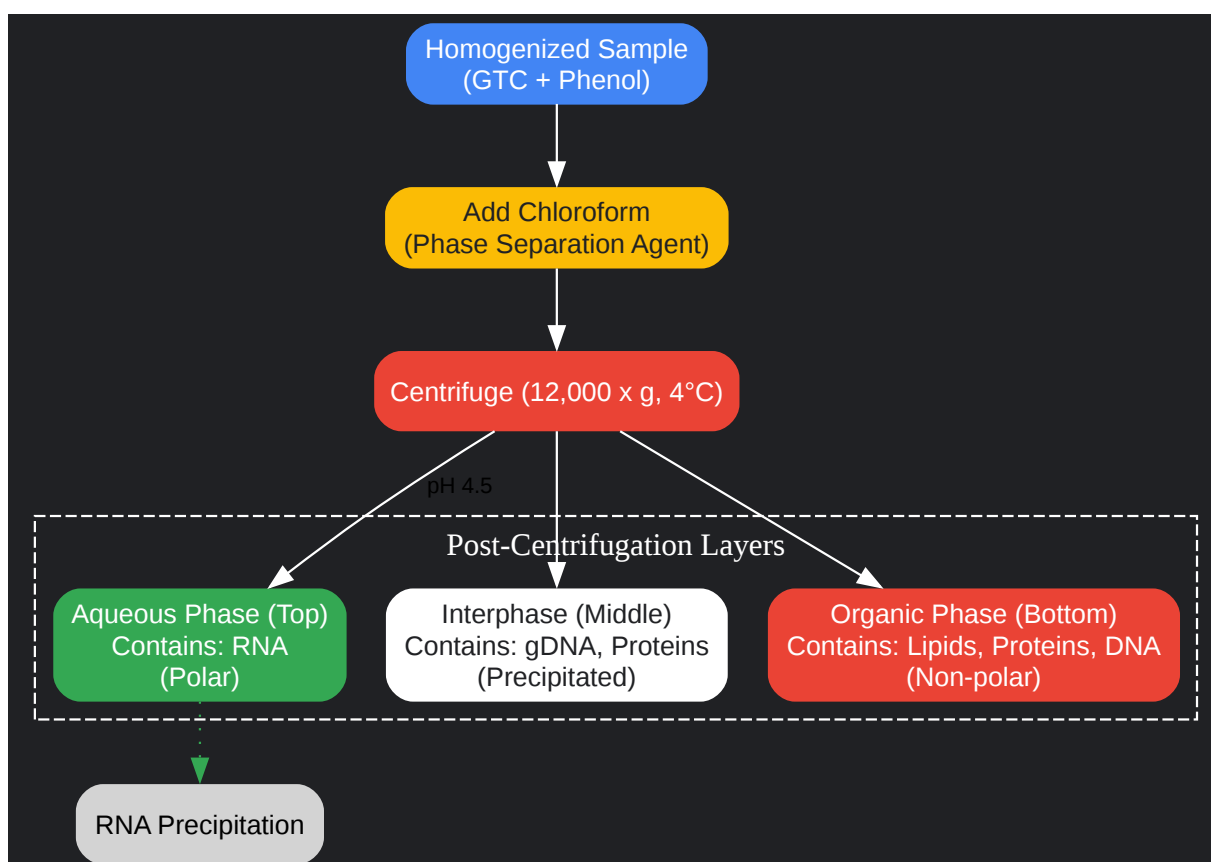
The partitioning of nucleic acids depends entirely on pH.

- Acidic pH (4.0–4.8): DNA is protonated and dissolves in the organic (**phenol**) phase. RNA remains charged and stays in the aqueous phase.
- Neutral pH (7.0–8.0): Both DNA and RNA remain in the aqueous phase (used for DNA extraction).[3][5][6]

Critical Rule: For RNA isolation, you must use Acid **Phenol**.^[7] If your **phenol** has oxidized (turned pink), the pH has shifted, and quinones have formed, which will chemically cleave your RNA.

The Partitioning Workflow

The following diagram illustrates the chemical logic governing the separation. Understanding this prevents the common error of "interphase greed"—trying to recover too much volume and contaminating the sample.



[Click to download full resolution via product page](#)

Figure 1: The tri-phasic separation mechanism. Note that at pH 4.5, DNA is sequestered in the interphase/organic layer, leaving RNA pure in the aqueous phase.[6]

Critical Control Points (CCP) Protocol

Do not treat this as a recipe. Treat it as a containment protocol.

CCP 1: Immediate Inactivation (The "Flash" Step)

Risk: Endogenous RNases degrade RNA before GTC can denature them.

- Action: Tissue must be flash-frozen in liquid nitrogen immediately upon harvest.
- Protocol: Do not let frozen tissue thaw before adding the lysis reagent.[8] Add the frozen tissue directly to the Trizol/QIAzol and homogenize immediately.
- Troubleshooting: If you see a smear on your gel, your homogenization was likely too slow or the sample thawed during weighing.

CCP 2: The Emulsion (The Mixing Step)

Risk: Poor phase separation leads to **phenol** carryover.

- Action: After adding chloroform, you must shake the tube vigorously by hand for 15 seconds.
- Why: You need to create a milky emulsion to increase the surface area for protein extraction into the organic phase. Vortexing is acceptable, but hand-shaking is often more effective for larger volumes.
- Wait Time: Incubate at room temperature for 2–3 minutes after shaking but before spinning. This allows the phases to begin equilibrium.

CCP 3: The "Greedy" Pipette (The Purity Step)

Risk: DNA and **Phenol** contamination.[9]

- Action: When removing the aqueous phase (top layer), leave 20–30% of the volume behind.

- The Math: If you used 1 mL of Trizol and 0.2 mL Chloroform, you will have roughly 600 μL of aqueous phase. Only take 450–500 μL .
- Consequence: Touching the white interphase introduces genomic DNA (gDNA) and RNases trapped in the protein layer.

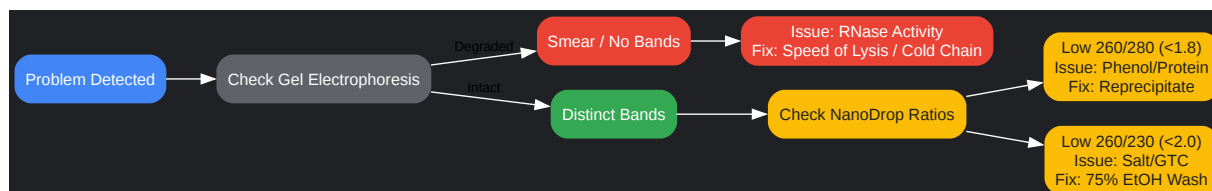
Troubleshooting Matrix: Diagnosing the Symptoms

Use this table to diagnose issues based on spectrophotometric data and gel visualization.

Symptom	Quantitative Indicator	Root Cause	Corrective Action
Phenol Contamination	A260/A280 < 1.8	Accidental uptake of organic phase or insufficient washing. [8]	Reprecipitate with ethanol and Sodium Acetate. Ensure pellet is not "wet" with phenol before drying.
Salt/Carbohydrate Contamination	A260/A230 < 2.0	Residual Guanidinium salts or polysaccharides (common in liver/plant tissue).	Wash the pellet twice with 75% ethanol. [1] For plants, use a high-salt precipitation buffer.
Genomic DNA Contamination	High Yield, but High MW band on gel	Interphase disturbed or pH of phenol was > 5.0.	Treat with DNase I. Ensure Acid Phenol (pH 4.5) was used. [7] [8]
RNA Degradation	Smear on gel (28S/18S ratio < 1. [10] [5])	Tissue handling delay or RNase re-introduction.	Flash freeze samples. Clean pipettes. [11] Use dedicated RNase-free plasticware. [11]
Low Yield	Low concentration	Pellet lost during wash or incomplete lysis. [12]	Use Glycogen (20 µg) as a carrier. Visualize pellet. Ensure lysis is complete (no visible tissue chunks).

Advanced Troubleshooting Logic

If your RNA quality is inconsistent, follow this decision tree to isolate the variable.



[Click to download full resolution via product page](#)

Figure 2: Diagnostic workflow for RNA quality assessment.

Frequently Asked Questions (FAQs)

Q: My **phenol** solution has turned pink. Can I still use it? A: Absolutely not. Pink coloration indicates the oxidation of **phenol** into quinones and carboxylic acids. These compounds are highly reactive and will cause chemical breakdown of the phosphodiester bonds in RNA. Discard it and buy fresh Acid **Phenol**.

Q: Can I wash cells with PBS before adding Trizol? A: Proceed with caution. While washing removes media, it can stress cells and induce mRNA degradation or transcriptional changes. Ideally, aspirate media completely and add Trizol directly to the cell monolayer. If you must wash, use ice-cold PBS and work in under 30 seconds.

Q: I have a low yield from a small sample. How can I see the pellet? A: Use a carrier. Add 1 μL of Glycogen (20 mg/mL) or Linear Polyacrylamide to the aqueous phase before adding isopropanol. This will co-precipitate with the RNA, forming a visible white pellet, without interfering with downstream RT-PCR.

Q: Why is my A260/A230 ratio low (e.g., 1.5)? A: This is usually Guanidinium carryover. Guanidinium thiocyanate absorbs strongly at ~ 230 nm. This happens if the pellet was not washed thoroughly.^[12] Ensure you use 75% Ethanol (freshly made) for the wash step. The water content in 75% ethanol solubilizes the salts, whereas 100% ethanol traps them in the pellet.

References

- Chomczynski, P., & Sacchi, N. (1987). Single-step method of RNA isolation by acid guanidinium thiocyanate-**phenol**-chloroform extraction.[4][13][14] Analytical Biochemistry, 162(1), 156–159.[13]
- Rio, D. C., Ares, M., Hannon, G. J., & Nilsen, T. W. (2010). Purification of RNA using TRIzol (TRI Reagent). Cold Spring Harbor Protocols.
- Thermo Fisher Scientific. (n.d.). TRIzol Reagent User Guide.
- Bitesize Bio. (2024).[6] Acid **Phenol** Chloroform Extraction of DNA, RNA and Protein: 3 in 1.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. epigentek.com](https://www.epigentek.com) [epigentek.com]
- [2. yeasenbio.com](https://www.yeasenbio.com) [yeasenbio.com]
- [3. youtube.com](https://www.youtube.com) [youtube.com]
- [4. Single-step method of RNA isolation by acid guanidinium thiocyanate-phenol-chloroform extraction - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. Acid guanidinium thiocyanate-phenol-chloroform extraction - Wikipedia](#) [en.wikipedia.org]
- [6. bitesizebio.com](https://www.bitesizebio.com) [bitesizebio.com]
- [7. Star Republic: Guide for Biologists](https://www.sciencegateway.org) [sciencegateway.org]
- [8. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [9. dna.uga.edu](https://dna.uga.edu) [dna.uga.edu]
- [10. bitesizebio.com](https://www.bitesizebio.com) [bitesizebio.com]
- [11. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [12. RNA Sample Collection, Protection, and Isolation Support—Troubleshooting | Thermo Fisher Scientific - CH](#) [thermofisher.com]
- [13. bu.edu](https://www.bu.edu) [bu.edu]

- [14. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [RNA Integrity Support Center: Phenol-Chloroform Extraction Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10761249/docs#rna-integrity-support-center-phenol-chloroform-extraction-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)